

Introduction: Characterizing Octyl Isothiocyanate

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Compound of Interest

Compound Name: Octyl isothiocyanate

CAS No.: 4430-45-9

Cat. No.: B1266237

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Octyl isothiocyanate (CAS No: 4430-45-9), also known as 1-isothiocyanatooctane, is an organosulfur compound belonging to the isothiocyanate family.^[1] It is characterized by an eight-carbon alkyl chain attached to the highly reactive isothiocyanate ($-N=C=S$) functional group. While other isothiocyanates, such as sulforaphane and allyl isothiocyanate, are well-known for their presence in cruciferous vegetables like broccoli and mustard, the specific toxicological profile of the longer-chain octyl derivative is less documented in public literature.^{[2][3]} This guide provides a comprehensive analysis of the available toxicological data for **octyl isothiocyanate**, contextualized with established principles for the broader isothiocyanate class. It is designed for researchers, toxicologists, and drug development professionals who require a detailed understanding of its potential hazards and the underlying biochemical mechanisms.

Core Toxicological Mechanism: The Role of the Isothiocyanate Group

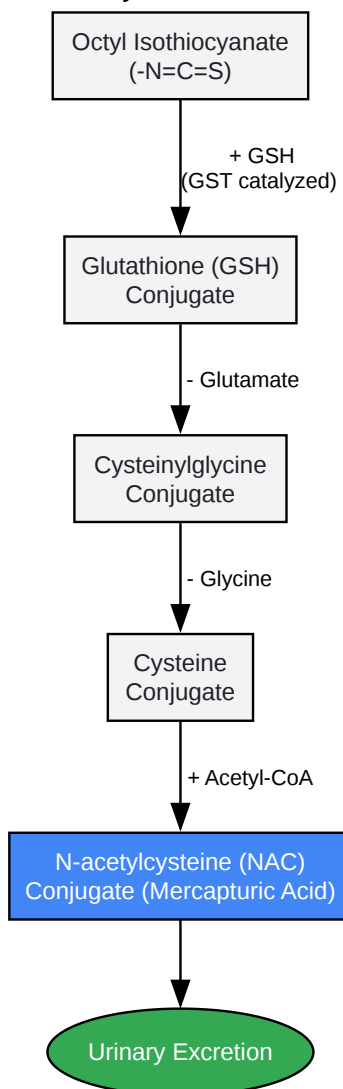
The toxicology and biological activity of **octyl isothiocyanate** are fundamentally dictated by the electrophilic nature of its $-N=C=S$ functional group.^[4] The central carbon atom is highly susceptible to nucleophilic attack by sulfhydryl groups ($-SH$) found in amino acids like cysteine, which are present in proteins and the cellular antioxidant glutathione (GSH).^{[4][5]} This reactivity is the primary driver of both its hazardous properties and its potential therapeutic effects.

Metabolic Pathway: Glutathione Conjugation

Upon absorption, isothiocyanates are primarily metabolized through the mercapturic acid pathway. This detoxification process begins with conjugation to glutathione, a reaction that can occur spontaneously or be catalyzed by glutathione S-transferases (GSTs).^{[6][7]} The resulting conjugate is then sequentially

metabolized to cysteine and N-acetylcysteine (NAC) derivatives, which are ultimately excreted in the urine.[5] This pathway is a critical determinant of the bioavailability and systemic exposure to the reactive isothiocyanate.

Figure 1: Isothiocyanate Metabolic Pathway



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Caption: Figure 1: The Mercapturic Acid Pathway for Isothiocyanate Metabolism.

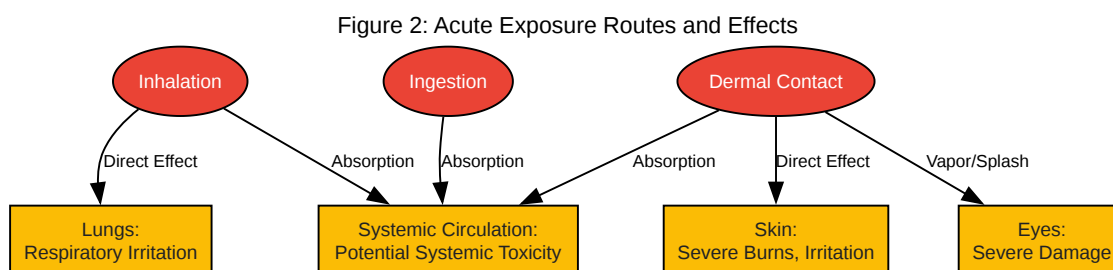
Acute Toxicity Profile

Octyl isothiocyanate is classified as hazardous upon acute exposure through oral, dermal, and inhalation routes.^[1] The primary target organs for acute toxicity include the respiratory system.^[8] While specific median lethal dose (LD50) values for **octyl isothiocyanate** are not consistently reported in the literature, the Globally Harmonized System (GHS) classifications from multiple sources provide a clear indication of its significant acute toxicity.^{[1][9][10]}

Endpoint	GHS Classification	Hazard Statement	Source
Oral Toxicity	Acute Toxicity, Category 3	H301: Toxic if swallowed	^[1]
Dermal Toxicity	Acute Toxicity, Category 4	H312: Harmful in contact with skin	^{[1][9]}
Inhalation Toxicity	Acute Toxicity, Category 4	H332: Harmful if inhaled	^{[1][9]}
Skin Corrosion	Skin Corrosion, Category 1B	H314: Causes severe skin burns and eye damage	^[1]
Eye Damage	Serious Eye Damage, Category 1	H314: Causes severe skin burns and eye damage	^[1]
Target Organ Toxicity	STOT - Single Exposure, Category 3	H335: May cause respiratory irritation	^{[8][9]}

STOT: Specific Target Organ Toxicity

For context, other isothiocyanates exhibit a range of acute toxicity. The mean LD50 for 4-(methylthio)butyl isothiocyanate in a 14-day rat study was 500 mg/kg.^[11] Allyl isothiocyanate, a more volatile compound, has a reported oral LD50 in rats of 112 mg/kg.^[12]



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Caption: Figure 2: Primary Routes of Acute Exposure and Target Organs.

Local Effects: Skin and Eye Corrosivity

The classification of **octyl isothiocyanate** as "Skin Corrosion, Category 1B" indicates that it is capable of causing irreversible damage to the skin following application.^[1] This is a direct consequence of the isothiocyanate group's high reactivity with proteins and other macromolecules in epithelial tissues, leading to cell death and tissue destruction. Expected effects from dermal contact include inflammation, itching, redness, blistering, and chemical burns.^[13] Similarly, contact with the eyes is expected to cause severe and potentially permanent damage.^[13]

Experimental Protocol: In Vivo Dermal Corrosion Assay (Illustrative)

The determination of skin corrosivity is typically performed according to standardized guidelines, such as OECD Test Guideline 404.

- **Animal Model:** A single albino rabbit is typically used for the initial test.
- **Test Substance Application:** Approximately 0.5 mL of the liquid test substance is applied to a small area (approx. 6 cm²) of clipped, intact skin. The site is covered with a gauze patch and semi-occlusive dressing.
- **Exposure Duration:** The standard exposure period is up to 4 hours. However, for highly corrosive substances, shorter durations (e.g., 3 minutes or 1 hour) are used initially.

- **Observation:** After exposure, the dressing is removed, and the skin is washed. The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 60 minutes, 24, 48, and 72 hours).
- **Corrosivity Determination:** Corrosivity is indicated by the presence of irreversible tissue damage, such as ulceration, bleeding, bloody scabs, and discoloration due to blanching of the skin, necrosis by the end of the 14-day observation period. If a corrosive effect is observed in the first animal, no further testing is necessary.

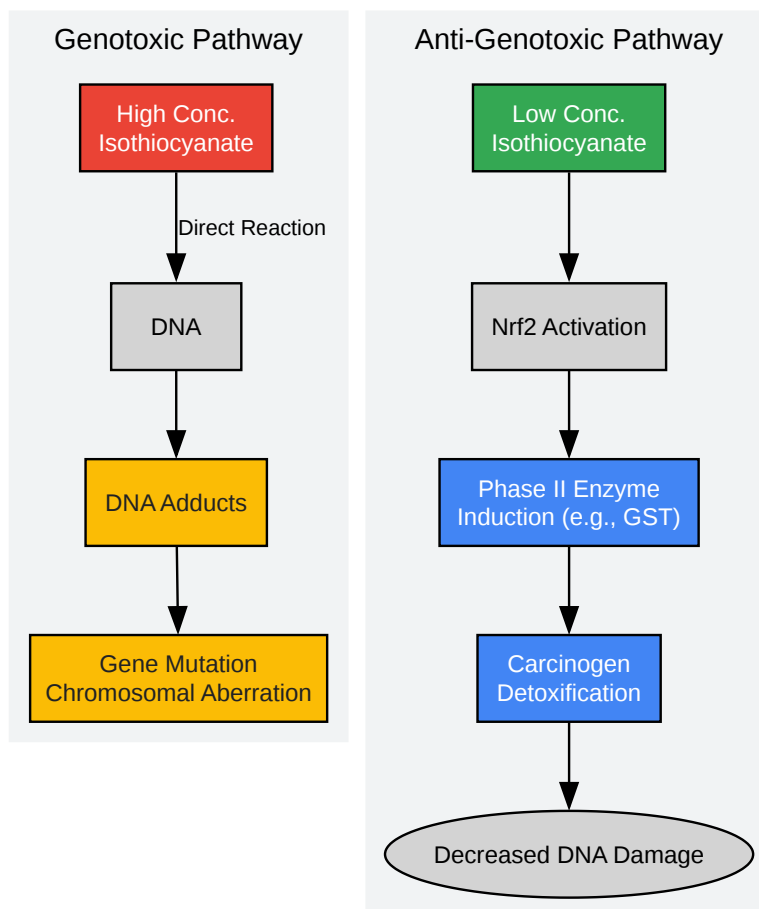
Genotoxicity and Mutagenicity: A Dual Potential

Specific genotoxicity data for **octyl isothiocyanate** is not available in published literature.^[8] However, the broader class of isothiocyanates presents a complex profile, exhibiting both genotoxic potential and anti-genotoxic (chemopreventive) properties.

- **Genotoxic Potential:** Due to their electrophilic nature, isothiocyanates can, under certain conditions, form adducts with DNA bases, leading to mutations.^[4] Studies on allyl isothiocyanate (AITC) and phenethyl isothiocyanate (PEITC) have demonstrated positive results in some genotoxicity assays, including the Salmonella/microsome (Ames) test and micronucleus induction assays, suggesting they can be genotoxic in their own right.^{[14][15]}
- **Anti-Genotoxic Effects:** Paradoxically, isothiocyanates are potent inducers of Phase II detoxification enzymes, such as glutathione S-transferase and quinone reductase.^{[2][16]} This is primarily mediated through the activation of the Nrf2 signaling pathway.^[4] By enhancing the detoxification and excretion of known carcinogens, isothiocyanates can protect cells from DNA damage.^{[17][18]}

This dual activity is highly dependent on dose and cellular context. At dietary concentrations, the protective, anti-genotoxic effects are thought to predominate, whereas at high concentrations used in some laboratory studies, direct genotoxicity may be observed.^[4]

Figure 3: Dual Genotoxic Potential of Isothiocyanates



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Caption: Figure 3: The Opposing Genotoxic and Anti-Genotoxic Mechanisms of Isothiocyanates.

Experimental Protocol: Bacterial Reverse Mutation (Ames) Test (Illustrative)

The Ames test is a widely used method to assess a chemical's potential to produce gene mutations, as outlined in OECD Test Guideline 471.[19]

- **Test Strains:** A set of *Salmonella typhimurium* strains, each carrying a different mutation in the histidine operon (e.g., TA98, TA100), are used. These strains cannot synthesize histidine and will not grow on a histidine-free medium.

- **Metabolic Activation:** The test is conducted both with and without a mammalian metabolic activation system (S9 mix), which is a liver homogenate containing cytochrome P450 enzymes.[20] This determines if the substance or its metabolites are mutagenic.
- **Exposure:** The bacterial strains are exposed to various concentrations of the test substance (e.g., **octyl isothiocyanate**) on agar plates with a minimal amount of histidine.
- **Incubation:** Plates are incubated for 48-72 hours.
- **Scoring:** A positive result is recorded if the test substance causes a dose-dependent increase in the number of "revertant" colonies compared to a negative control. These colonies arise from bacteria that have undergone a reverse mutation, restoring their ability to synthesize histidine.

Carcinogenicity and Reproductive Toxicity

Carcinogenicity: There are no long-term carcinogenicity bioassays available for **octyl isothiocyanate**, and it is not classified as a carcinogen by major regulatory agencies like IARC, NTP, or OSHA.[8] In sharp contrast, the isothiocyanate class as a whole is one of the most extensively studied groups of chemopreventive agents.[2][18] Numerous studies have shown that isothiocyanates can inhibit the development of tumors in animal models by inhibiting the metabolic activation of carcinogens and inducing detoxification pathways.[21][22]

Reproductive and Developmental Toxicity: There is a significant data gap regarding the reproductive and developmental toxicity of **octyl isothiocyanate**. [8] No specific studies evaluating its effects on fertility, mating performance, or embryonic/fetal development have been identified. For other isothiocyanates, some data suggests a potential for concern. For example, allyl isothiocyanate is noted to potentially damage a developing fetus and has shown teratogenic properties in frog embryos.[23][24] This highlights the need for specific testing of **octyl isothiocyanate** to properly characterize this endpoint.

Summary and Data Gaps

Octyl isothiocyanate is a highly reactive compound with a well-defined acute hazard profile. It is toxic if swallowed and harmful via dermal or inhalation exposure. Critically, it is classified as causing severe skin burns and eye damage. The primary mechanism of action is the electrophilic reactivity of the isothiocyanate group.

The most significant challenge in performing a complete risk assessment is the lack of empirical data for several key toxicological endpoints.

Toxicological Endpoint	Data Status for Octyl Isothiocyanate
Acute Oral/Dermal/Inhalation Toxicity	GHS Classification Available; Quantitative LD50/LC50 Data Lacking
Skin/Eye Irritation & Corrosion	Classified as Corrosive (Category 1B); Detailed Study Reports Lacking
Genotoxicity/Mutagenicity	No Data Available; Inferred Dual Potential Based on Chemical Class
Carcinogenicity	No Data Available; Class Generally Considered Anti-Carcinogenic
Reproductive/Developmental Toxicity	No Data Available

Further research, including standardized testing for genotoxicity (Ames, in vitro/in vivo micronucleus) and reproductive/developmental toxicity, is essential for a comprehensive understanding of the toxicological profile of **octyl isothiocyanate**.

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